

Application Note: Optimized Synthesis of [(2-Methoxy-5-nitrophenyl)ethynyl]trimethylsilane

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Compound of Interest

Compound Name: [(2-Methoxy-5-nitrophenyl)ethynyl]trimethylsilane

Cat. No.: B13685611

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Abstract & Scope

This application note details a robust, scalable protocol for the synthesis of **[(2-Methoxy-5-nitrophenyl)ethynyl]trimethylsilane** (CAS: 1798802-07-9). This compound serves as a critical intermediate in the synthesis of polysubstituted indoles and benzofurans, frequently utilized in the development of kinase inhibitors.

The method utilizes a Sonogashira cross-coupling reaction between 2-iodo-4-nitroanisole and trimethylsilylacetylene (TMSA). Unlike generic protocols, this guide addresses specific challenges associated with electron-deficient nitro-arenes, ensuring high yields (>85%) and minimizing homocoupling side products (Glaser coupling).

Retrosynthetic Analysis & Strategy

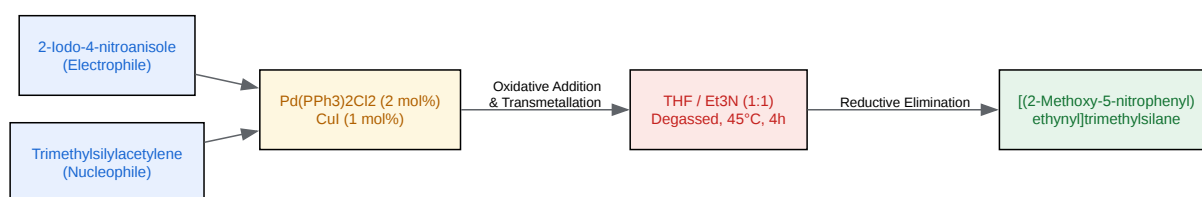
The target molecule features a disubstituted alkyne connecting a TMS protecting group and a nitro-substituted anisole ring.

- Strategic Disconnection:

bond.

- Methodology: Pd/Cu-catalyzed Sonogashira coupling.[1][2]
- Substrate Selection:
 - Electrophile: 2-Iodo-4-nitroanisole. The iodine substituent is preferred over bromine for faster oxidative addition kinetics at lower temperatures, preserving the nitro group integrity. The nitro group at the para position relative to the iodine (in the precursor numbering) significantly activates the C-I bond via electron withdrawal.
 - Nucleophile: Trimethylsilylacetylene (TMSA). Used in slight excess to account for volatility.

Reaction Scheme Visualization



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Figure 1: Catalytic cycle flow for the Sonogashira coupling of electron-deficient aryl halides.

Experimental Protocol

Reagents & Materials Table

Reagent	MW (g/mol)	Equiv.[3][4][5]	Purity	Role
2-Iodo-4-nitroanisole	279.03	1.00	>98%	Limiting Reagent
Trimethylsilylacetylene	98.22	1.20	98%	Nucleophile
Pd(PPh ₃) ₂ Cl ₂	701.90	0.02	98%	Catalyst
CuI (Copper(I) Iodide)	190.45	0.01	99.9%	Co-catalyst
Triethylamine (Et ₃ N)	101.19	Solvent	Dry	Base/Solvent
THF	72.11	Solvent	Anhydrous	Co-solvent

Step-by-Step Methodology

Pre-requisite: All glassware must be oven-dried. The reaction is highly sensitive to oxygen (leads to alkyne homocoupling).

Step 1: System Preparation & Degassing

- Charge a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and rubber septum with 2-iodo-4-nitroanisole (1.0 eq), Pd(PPh₃)₂Cl₂ (2 mol%), and CuI (1 mol%).
- Seal the system and cycle Vacuum/Argon three times to remove atmospheric oxygen.
 - Technical Insight: Solid reagents are added first to minimize air exposure during solvent addition.

Step 2: Solvent & Reagent Addition

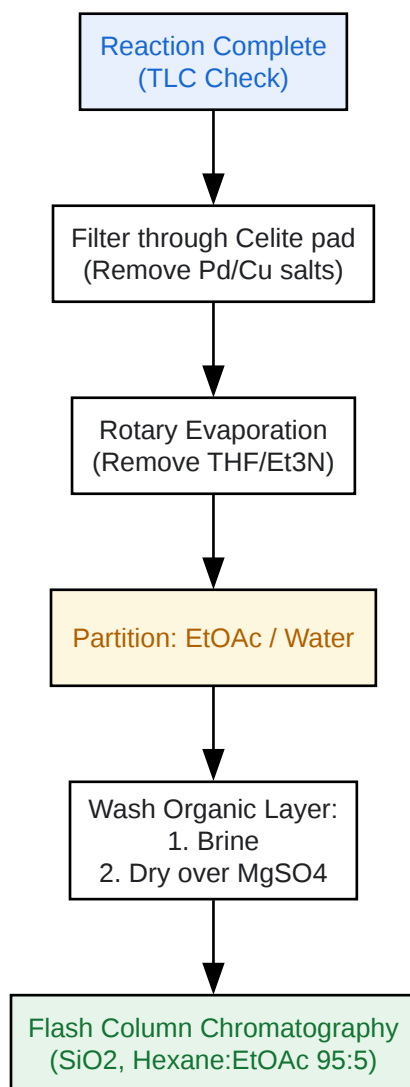
- Via syringe, add anhydrous THF and Et₃N (1:1 ratio, concentration ~0.2 M relative to halide).
- Sparge the solution with Argon for 10 minutes.

- Critical Control Point: Failure to sparge solvents is the #1 cause of low yield due to Glaser coupling (formation of $\text{TMS-C}\equiv\text{C-C}\equiv\text{C-TMS}$).
- Add Trimethylsilylacetylene (1.2 eq) dropwise via syringe over 5 minutes.
- Observation: The solution typically turns dark brown/black upon addition of the alkyne, indicating active Pd(0) species generation.

Step 3: Reaction & Monitoring[4]

- Heat the mixture to 45°C in an oil bath.
- Monitor via TLC (Hexane/EtOAc 8:2) every hour.
- Expectation: Starting material ($R_f \sim 0.6$) should disappear; Product ($R_f \sim 0.7$, fluorescent under UV) will appear.
- Duration: Reaction typically completes in 3–5 hours due to the activating nitro group.

Step 4: Workup & Purification Workflow



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Figure 2: Downstream processing workflow.

- Filtration: Cool to RT. Filter the suspension through a Celite pad to remove precipitated amine salts and catalyst residues. Wash the pad with EtOAc.
- Extraction: Concentrate the filtrate. Redissolve in EtOAc and wash with water (2x) and brine (1x).
- Drying: Dry over anhydrous MgSO₄, filter, and concentrate in vacuo.
- Chromatography: Purify via silica gel flash chromatography.

- Gradient: 100% Hexane → 95:5 Hexane:EtOAc.
- Note: The product is a yellow crystalline solid.^[6]

Analytical Data & Validation

To validate the synthesis, compare obtained spectral data against these reference values.

Analysis	Expected Signal Characteristics	Structural Assignment
1H NMR (CDCl3)	δ 0.28 (s, 9H)	-Si(CH3)3
δ 3.98 (s, 3H)	-OCH3 (Methoxy)	
δ 6.95 (d, J=9.0 Hz, 1H)	Ar-H (Ortho to OMe)	
δ 8.18 (dd, J=9.0, 2.5 Hz, 1H)	Ar-H (Meta to Nitro)	
δ 8.35 (d, J=2.5 Hz, 1H)	Ar-H (Ortho to Nitro/Alkyne)	
Appearance	Yellow Crystalline Solid	Conjugated Nitro-arene system
Melting Point	94–96 °C	

Self-Validation Check: The presence of the TMS singlet at ~0.28 ppm and the downfield shift of aromatic protons (due to the nitro group) confirms the structure. Absence of a peak at ~3.2 ppm confirms no terminal alkyne (desilylated product) is present.

Troubleshooting & Optimization

Common Failure Modes

- Issue: Low Yield / Starting Material Recovery.
 - Root Cause:^[6]^[7]^[8] Inactive catalyst (oxidized Pd) or oxygen poisoning.
 - Solution: Use fresh Pd(PPh3)2Cl2 (should be yellow, not brown). Ensure vigorous Argon sparging.
- Issue: Homocoupling (Glaser Product).

- Root Cause:[6][7][8] Presence of O₂.
- Solution: Add the alkyne slowly after degassing. Reduce CuI loading to 0.5 mol% if persistent.
- Issue: Desilylation.
 - Root Cause:[6][7][8] Basic conditions too harsh or wet solvent.
 - Solution: Use anhydrous Et₃N. Avoid K₂CO₃/MeOH systems for this step.

Safety Considerations

- Nitro Compounds: Potentially energetic. Do not distill the final product at high temperatures (>150°C).
- Heavy Metals: Dispose of Pd and Cu waste in dedicated heavy metal waste streams.

References

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